

Technical Guide: Molecular Weight Determination of 3-Ethoxy-2,2-dimethylcyclobutanone

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Compound of Interest

Compound Name: 3-Ethoxy-2,2-dimethylcyclobutanone

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This document provides a detailed guide to the determination of the molecular weight of the chemical compound **3-Ethoxy-2,2-dimethylcyclobutanone**.

Compound Identification

- Systematic Name: **3-Ethoxy-2,2-dimethylcyclobutanone**
- CAS Number: 2292-84-4[1][2]
- Molecular Formula: C₈H₁₄O₂[1]

The molecular formula is the cornerstone for calculating the molecular weight. It indicates that a single molecule of the compound contains 8 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms.

Theoretical Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of each constituent atom in the molecular formula. The standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC) are used for this calculation.[3]

Element	Symbol	Quantity (in molecule)	Standard Atomic Weight (g/mol)	Subtotal (g/mol)
Carbon	C	8	12.011[4][5][6]	96.088
Hydrogen	H	14	1.008[7][8]	14.112
Oxygen	O	2	15.999[9][10][11]	31.998
Total	142.198			

Based on this calculation, the molecular weight of **3-Ethoxy-2,2-dimethylcyclobutanone** is 142.20 g/mol (rounded to two decimal places).[1][2]

Experimental Protocols

Objective: To calculate the theoretical molecular weight of **3-Ethoxy-2,2-dimethylcyclobutanone** from its molecular formula using standard atomic weights.

Methodology:

- Identify the Molecular Formula: Determine the precise number of atoms of each element from the chemical structure. For **3-Ethoxy-2,2-dimethylcyclobutanone**, the formula is $C_8H_{14}O_2$. [1]
- Obtain Standard Atomic Weights: Reference the most recent IUPAC standard atomic weight for each element: Carbon (12.011 g/mol), Hydrogen (1.008 g/mol), and Oxygen (15.999 g/mol). [4][5][6][7][8][9][10][11]
- Calculate Subtotals: Multiply the count of each atom by its standard atomic weight.
 - Carbon: $8 * 12.011 = 96.088$ g/mol
 - Hydrogen: $14 * 1.008 = 14.112$ g/mol
 - Oxygen: $2 * 15.999 = 31.998$ g/mol
- Summation: Sum the subtotals to arrive at the final molecular weight.

- $96.088 + 14.112 + 31.998 = 142.198 \text{ g/mol}$.
- Rounding: Report the final value to an appropriate number of significant figures, typically 142.20 g/mol .

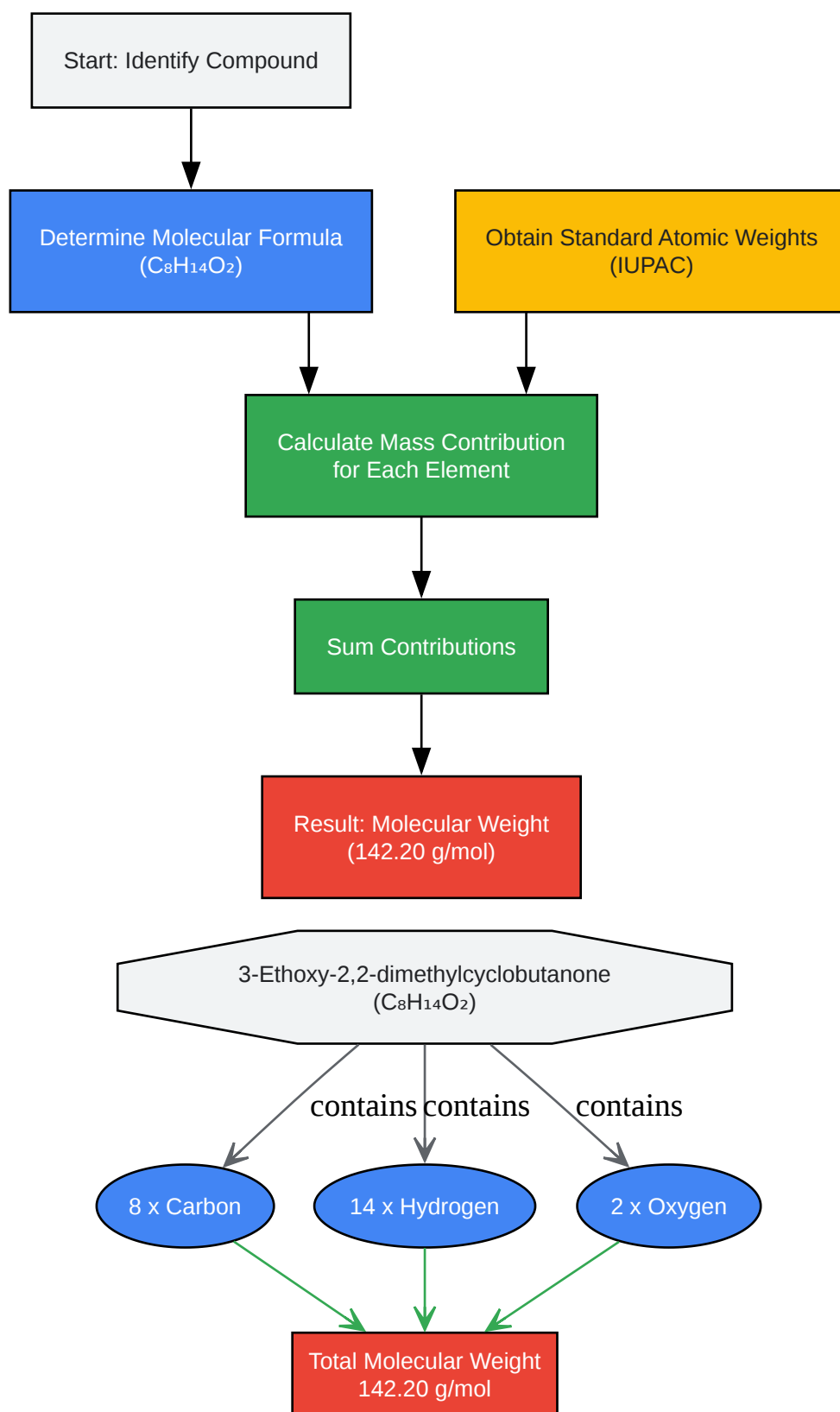
Objective: To experimentally verify the molecular weight of a purified sample of **3-Ethoxy-2,2-dimethylcyclobutanone**.

Methodology (Generalized):

- Sample Preparation: Dissolve a small quantity of the synthesized and purified compound in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation Setup: Calibrate a mass spectrometer (e.g., an Electrospray Ionization Time-of-Flight, ESI-TOF, instrument) using a known calibration standard.
- Sample Infusion: Introduce the sample solution into the ion source of the mass spectrometer. The ESI source will generate charged molecular ions in the gas phase.
- Mass Analysis: The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Data Interpretation: The primary peak of interest would be the molecular ion peak $[M+H]^+$ (for positive ion mode) or $[M-H]^-$ (for negative ion mode). The mass of this peak allows for the direct calculation of the experimental molecular mass, which can be compared to the theoretical value.

Visualized Workflows

The following diagrams illustrate the logical processes described in this guide.



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